

# Personal protective equipment for handling 3,5-DiBr-PAESA

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## Compound of Interest

Compound Name: 3,5-DiBr-PAESA

Cat. No.: B15556631

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## Essential Safety and Handling Guide for 3,5-DiBr-PAESA

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **3,5-DiBr-PAESA** (4-(3,5-Dibromo-2-pyridylazo)-N-ethyl-N-(3-sulfopropyl)aniline, monosodium salt, monohydrate). The following procedures are based on general best practices for handling aryl sulfonamides and brominated aromatic compounds. A specific Safety Data Sheet (SDS) for **3,5-DiBr-PAESA** was not located; therefore, it is imperative to handle this compound with caution and to consult with a certified safety professional before commencing any work.

## Chemical and Physical Properties

A summary of the known quantitative data for **3,5-DiBr-PAESA** is presented below. This information has been compiled from various chemical supplier databases.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>18</sub> Br <sub>2</sub> N <sub>4</sub> NaO <sub>4</sub> S
Molecular Weight	546.21 g/mol
Appearance	Dark red to brown powder
Storage Temperature	2-8°C

## Personal Protective Equipment (PPE) Protocol

Due to the absence of specific toxicological data, a conservative approach to personal protection is recommended. The following multi-level PPE plan is designed to minimize exposure during routine handling.

### Engineering Controls:

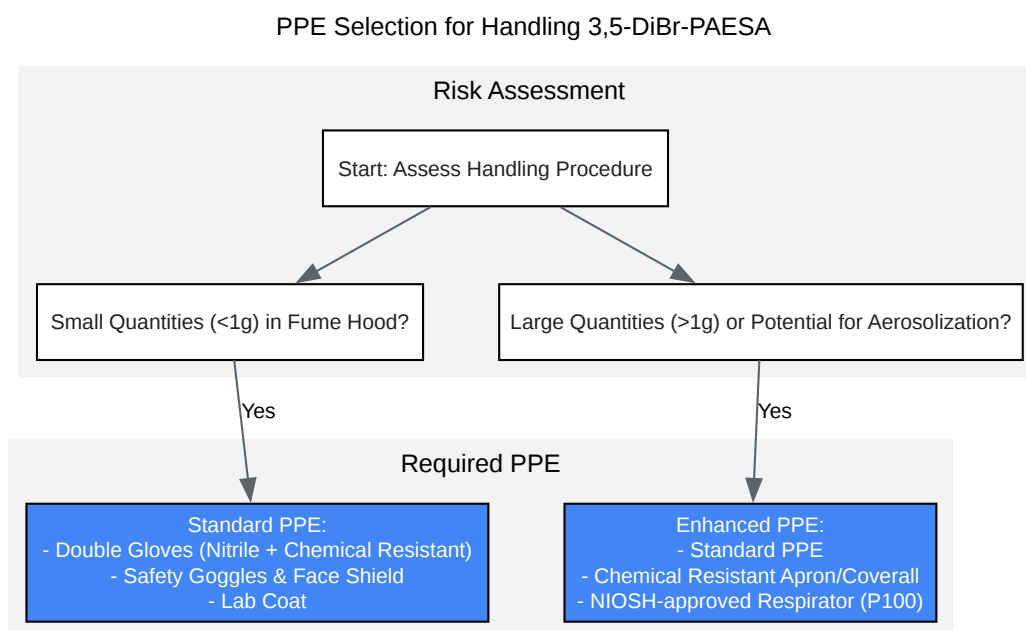
- Always handle **3,5-DiBr-PAESA** within a certified chemical fume hood.
- Ensure adequate ventilation to minimize the potential for dust or aerosol inhalation.

### Personal Protective Equipment:

- **Hand Protection:** Double-gloving is mandatory. Wear a pair of nitrile gloves as the primary layer, with a second pair of chemical-resistant gloves (e.g., butyl rubber or neoprene) as the outer layer. Discard gloves immediately if contamination is suspected.
- **Eye and Face Protection:** Chemical safety goggles and a full-face shield are required to protect against splashes and airborne particles.
- **Body Protection:** A lab coat is the minimum requirement. For procedures with a higher risk of spillage, a chemical-resistant apron or a disposable coverall should be worn over the lab coat.
- **Respiratory Protection:** For routine handling of small quantities within a fume hood, respiratory protection may not be necessary. However, if there is a risk of aerosolization or if

handling larger quantities, a NIOSH-approved respirator with P100 (HEPA) filters is recommended.

### PPE Selection Workflow



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